

# Synonyms for allyl acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Allyl acetate*

Cat. No.: *B165787*

[Get Quote](#)

## Nomenclature and Synonyms

**Allyl acetate** is known by a variety of names in scientific literature and commercial contexts. A thorough understanding of these synonyms is crucial for effective literature searches and chemical sourcing.

Table 1: Synonyms and Identifiers for **Allyl Acetate**

Identifier Type	Identifier	Reference
Preferred IUPAC Name	prop-2-enyl acetate	<a href="#">[1]</a> <a href="#">[2]</a>
Other Names	2-Propenyl acetate, Allyl acetate	<a href="#">[1]</a>
3-Acetoxypropene	<a href="#">[2]</a>	
Acetic acid, 2-propenyl ester	<a href="#">[2]</a>	
3-Acetoxy-1-propene	<a href="#">[2]</a>	
Acetic acid, allyl ester	<a href="#">[2]</a>	
2-Propenyl ethanoate	<a href="#">[2]</a>	
prop-2-en-1-yl acetate	<a href="#">[2]</a>	
CAS Number	591-87-7	<a href="#">[1]</a>
PubChem CID	11584	<a href="#">[1]</a> <a href="#">[2]</a>
EC Number	209-734-8	<a href="#">[1]</a>
UN Number	2333	<a href="#">[1]</a>

## Physicochemical Properties

The physical and chemical properties of **allyl acetate** are summarized below, providing essential data for its handling, storage, and application in experimental setups.

Table 2: Physicochemical Properties of **Allyl Acetate**

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>2</sub>	[1][2]
Molar Mass	100.12 g/mol	[2]
Appearance	Colorless liquid	[1]
Density	0.928 g/cm <sup>3</sup>	[1]
Boiling Point	103 °C (217 °F; 376 K)	[1]
Solubility in Water	Slightly soluble	[1]
Autoignition Temperature	374 °C (705 °F; 647 K)	[1]

## Experimental Protocols

Detailed methodologies for the synthesis and key reactions of **allyl acetate** are provided below. These protocols are intended for a laboratory setting and should be performed with appropriate safety precautions.

### Laboratory Synthesis of Allyl Acetate

**Allyl acetate** can be synthesized in the laboratory via the esterification of allyl alcohol with acetyl chloride.[3]

Reaction:  $\text{CH}_2=\text{CHCH}_2\text{OH} + \text{CH}_3\text{COCl} \rightarrow \text{CH}_2=\text{CHCH}_2\text{OCOCH}_3 + \text{HCl}$

Materials:

- Allyl alcohol (propenol)
- Acetyl chloride
- Triethylamine
- Methylene chloride

Procedure:

- To a 1000 ml reaction flask, add 400 g of methylene chloride, 58.0 g (1.0 mol) of allyl alcohol, and 82.5 g (1.05 mol) of acetyl chloride.[3]
- Cool the mixture to -5 °C.[3]
- Slowly add 106.0 g of triethylamine to the cooled mixture.[3]
- Allow the reaction to warm to 20 °C and stir for 4 hours.[3]
- After the reaction is complete, filter the mixture and wash the filtrate with 50 g of methylene chloride.[3]
- Combine the filtrates and recover the methylene chloride by atmospheric distillation.[3]
- Distill the residue under reduced pressure (65-72 °C / 15 mm Hg) to obtain **allyl acetate** as a colorless transparent liquid. The expected yield is approximately 98.1%. [3]

## Industrial Production of Allyl Acetate

Industrially, **allyl acetate** is produced through the gas-phase reaction of propene with acetic acid and oxygen, using a palladium catalyst.[1]

Reaction:  $\text{C}_3\text{H}_6 + \text{CH}_3\text{COOH} + \frac{1}{2} \text{O}_2 \rightarrow \text{CH}_2=\text{CHCH}_2\text{OCOCH}_3 + \text{H}_2\text{O}$ [1]

Catalyst: Palladium supported on a carrier such as  $\text{SiO}_2$  or a mixture of  $\text{SiO}_2$  and  $\text{Al}_2\text{O}_3$ , often with promoters like KOAc.[4]

Reaction Conditions:

- Temperature: 100 to 300 °C (preferably 120 to 250 °C).[5][6]
- Pressure: 0.0 to 3.0 MPaG (preferably 0.1 to 1.5 MPaG).[5][7]
- Feed Molar Ratio (Acetic acid:Oxygen:Propylene): Approximately 1.0:1.2:5.0.[4]
- Gas Hourly Space Velocity (GHSV): Around 2000  $\text{h}^{-1}$ . [4]

## Hydrolysis of Allyl Acetate to Allyl Alcohol

**Allyl acetate** can be hydrolyzed to produce allyl alcohol, a valuable industrial intermediate.[1]

Reaction:  $\text{CH}_2=\text{CHCH}_2\text{OCOCH}_3 + \text{H}_2\text{O} \rightarrow \text{CH}_2=\text{CHCH}_2\text{OH} + \text{CH}_3\text{COOH}$ [1]

Procedure:

- The hydrolysis can be carried out by heating **allyl acetate** with water.
- In the Bayer process, this reaction is conducted catalytically over an acid cation exchanger (like sulfonated polystyrene) at 100 °C.[8]
- An alternative method involves using a mineral acid, such as sulfuric acid, as a catalyst. The reaction is typically run at a temperature of 105 °C and a pressure of 2 atm.[9]
- Following the reaction, the allyl alcohol is separated from the resulting mixture by distillation.  
[9]

## Key Reactions and Mechanistic Pathways

**Allyl acetate** is a key substrate in several important organic transformations, most notably in palladium-catalyzed reactions.

### Tsuji-Trost Reaction (Palladium-Catalyzed Allylic Alkylation)

The Tsuji-Trost reaction is a powerful C-C bond-forming reaction where a nucleophile is alkylated with an allyl-containing compound, such as **allyl acetate**, in the presence of a palladium catalyst.[10]

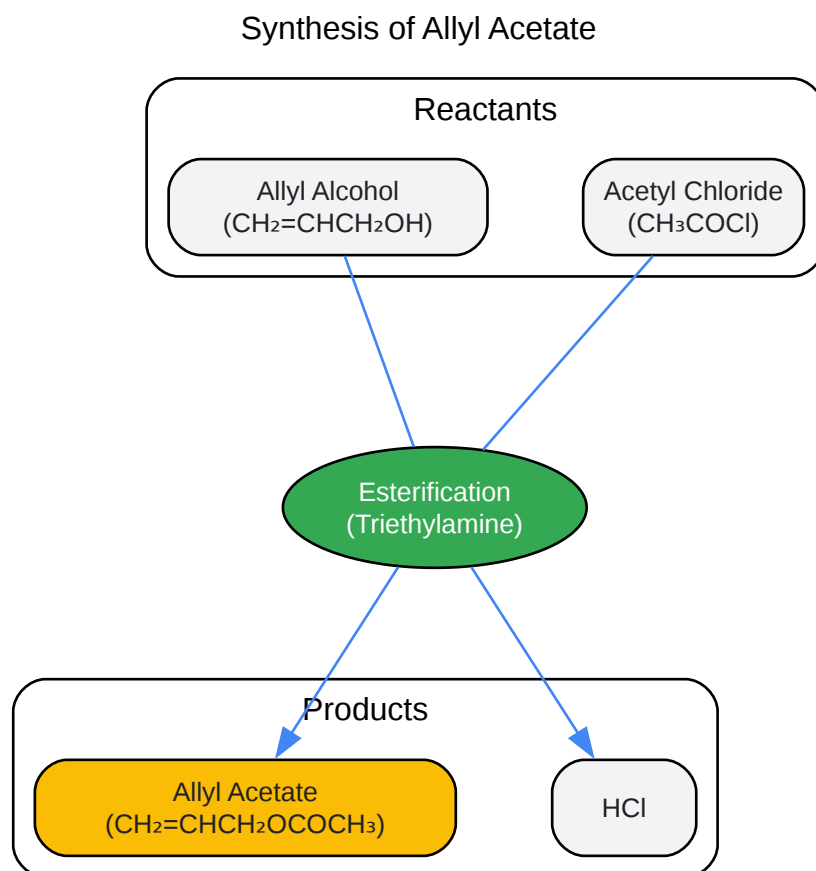
Mechanism Overview:

- **Oxidative Addition:** The Pd(0) catalyst coordinates to the double bond of the **allyl acetate**, followed by oxidative addition to form a  $\pi$ -allyl palladium(II) complex, with the acetate group as the leaving group.[10]
- **Nucleophilic Attack:** A nucleophile then attacks the  $\pi$ -allyl complex. The mode of attack depends on the nature of the nucleophile. "Soft" nucleophiles attack the allyl group directly,

while "hard" nucleophiles first coordinate to the palladium center, followed by reductive elimination.[10]

## Visualizations

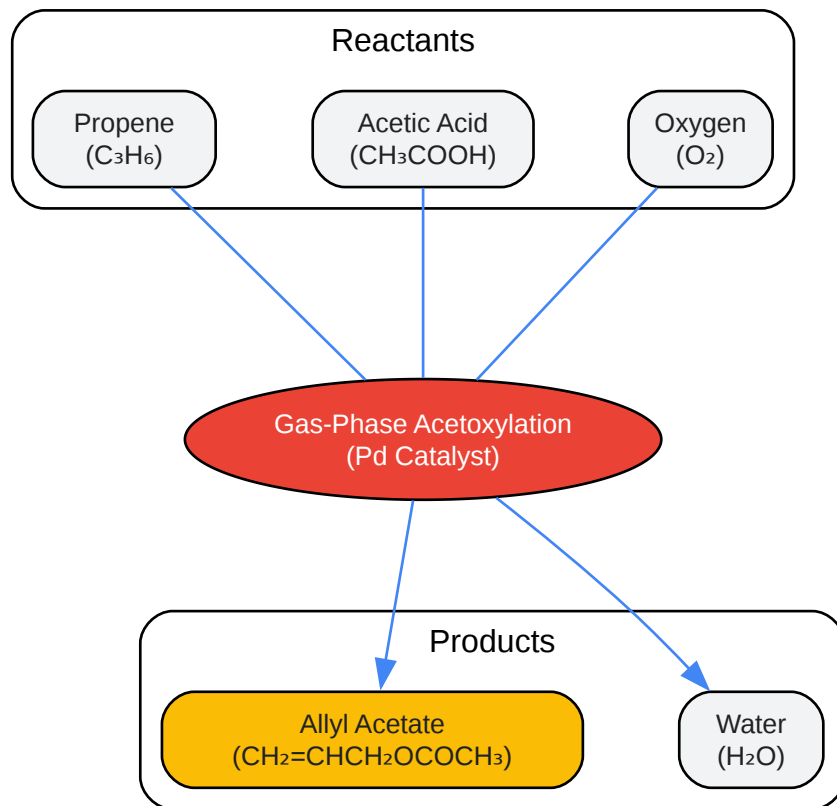
The following diagrams illustrate the key chemical transformations involving **allyl acetate**.



[Click to download full resolution via product page](#)

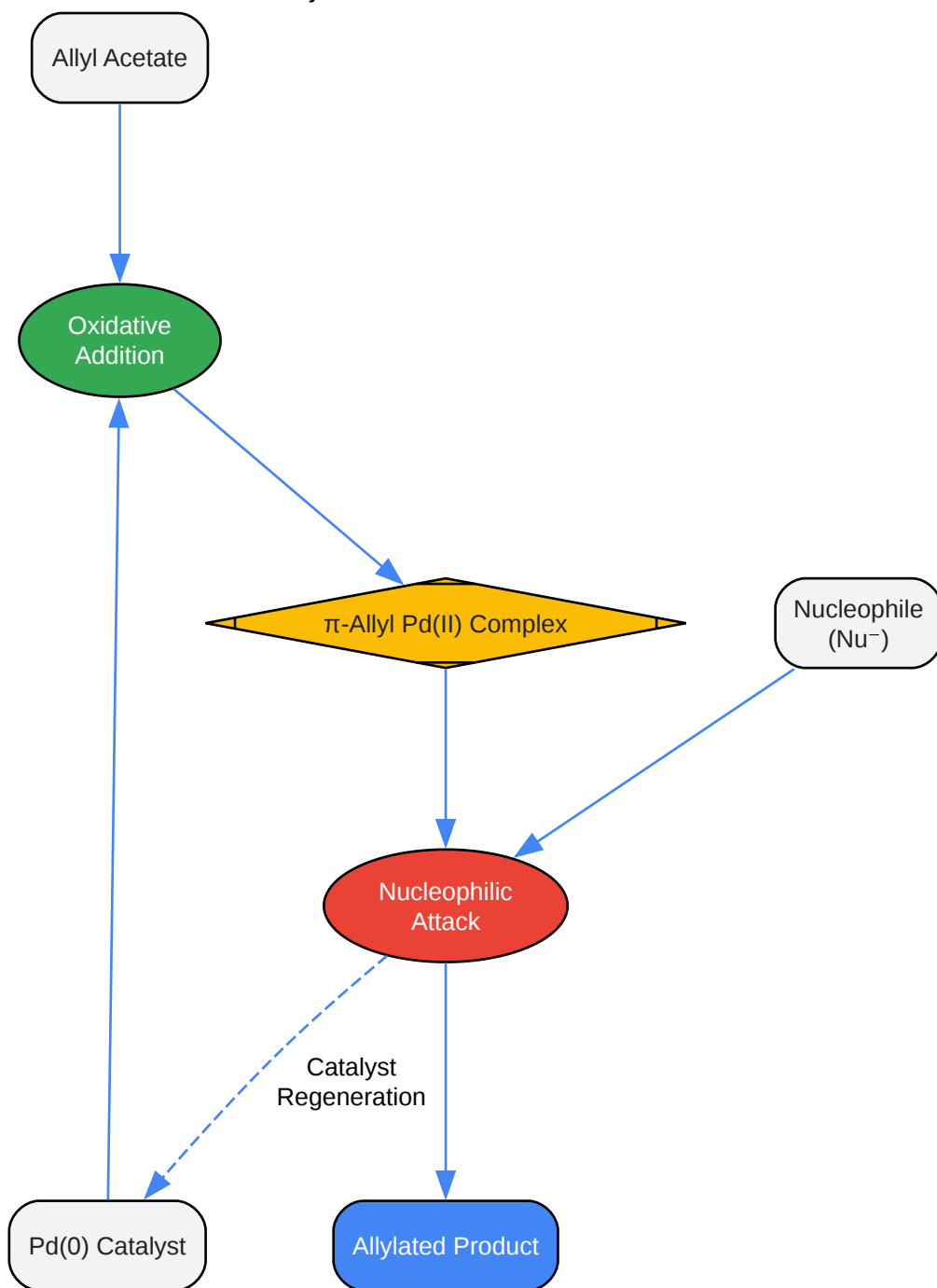
Caption: Laboratory Synthesis of **Allyl Acetate**.

## Industrial Production of Allyl Acetate

[Click to download full resolution via product page](#)

Caption: Industrial Production of **Allyl Acetate**.

## Tsuji-Trost Reaction Mechanism

[Click to download full resolution via product page](#)

Caption: Mechanism of the Tsuji-Trost Reaction.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Allyl acetate - Wikipedia [en.wikipedia.org]
- 2. Allyl acetate | C<sub>5</sub>H<sub>8</sub>O<sub>2</sub> | CID 11584 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Allyl acetate synthesis - chemicalbook [chemicalbook.com]
- 4. CN103058863B - Preparation method of allyl acetate - Google Patents [patents.google.com]
- 5. US8802889B2 - Process for production of allyl acetate - Google Patents [patents.google.com]
- 6. CN103119007B - The preparation method of allyl acetate - Google Patents [patents.google.com]
- 7. researchgate.net [researchgate.net]
- 8. chemcess.com [chemcess.com]
- 9. US3970713A - Process for the production of allyl alcohol - Google Patents [patents.google.com]
- 10. Tsuji-Trost Reaction [organic-chemistry.org]
- To cite this document: BenchChem. [Synonyms for allyl acetate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165787#synonyms-for-allyl-acetate>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)